

Application Notes and Protocols: Preparation of JNJ-47965567 Stock Solution in DMSO

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Compound of Interest

Compound Name: JNJ-47965567

Cat. No.: B608231

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Audience: Researchers, scientists, and drug development professionals.

Abstract: **JNJ-47965567** is a potent, selective, and centrally permeable antagonist of the P2X7 receptor, an ATP-gated ion channel implicated in neuroinflammation and various CNS disorders.[1][2][3] Accurate and consistent preparation of stock solutions is critical for reliable in vitro and in vivo experimental results. This document provides detailed protocols for the preparation, storage, and handling of **JNJ-47965567** stock solutions using Dimethyl Sulfoxide (DMSO) as the solvent.

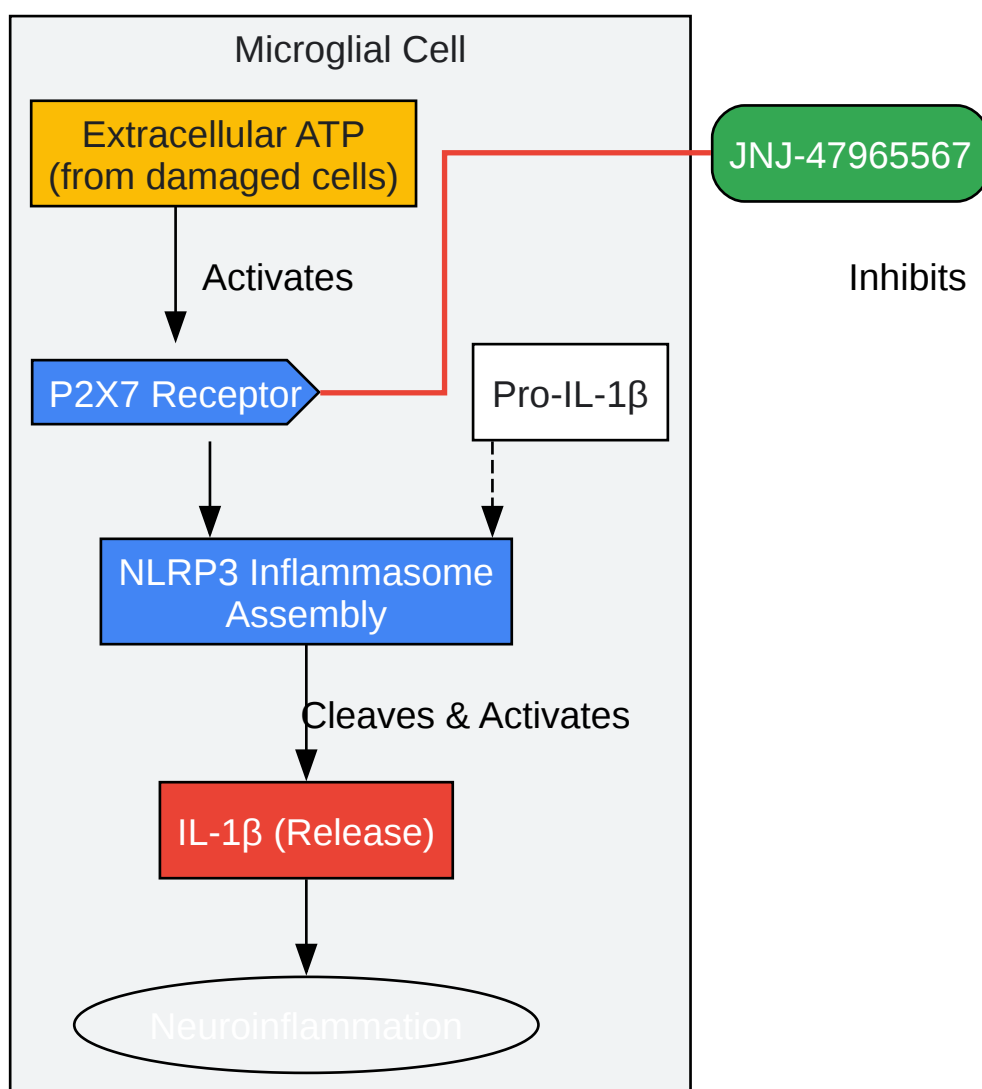
Physicochemical Properties

JNJ-47965567 is a white to off-white solid powder.[4] Key properties are summarized below.

Property	Value	References
Molecular Formula	C ₂₈ H ₃₂ N ₄ O ₂ S	[4][5][6]
Molecular Weight	488.64 g/mol	[4][5][6]
CAS Number	1428327-31-4	[4][6][7]
Max Solubility in DMSO	100 mg/mL (approx. 204.65 mM)	[4]
Appearance	White to off-white solid	[4]

Mechanism of Action and Signaling Pathway

JNJ-47965567 functions as a high-affinity antagonist of the P2X7 receptor.[1][2][4] In the central nervous system, damaged neurons release ATP, which activates P2X7 receptors on microglia.[8] This activation triggers the assembly of the NLRP3 inflammasome, leading to the cleavage of pro-inflammatory cytokines and the release of their active forms, such as Interleukin-1 β (IL-1 β), driving neuroinflammation.[8] **JNJ-47965567** blocks the P2X7 ion channel, thereby inhibiting this inflammatory cascade.[1]



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Caption: JNJ-47965567 inhibits the P2X7 signaling pathway.

Experimental Protocols

Objective

To prepare a concentrated stock solution of **JNJ-47965567** in DMSO for use in biological assays.

Materials

- **JNJ-47965567** powder (CAS: 1428327-31-4)
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO), molecular biology grade
- Sterile, amber microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Bath sonicator (recommended to aid dissolution)[\[4\]](#)
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Safety Precautions

- Handle **JNJ-47965567** powder in a well-ventilated area or chemical fume hood.
- Wear appropriate PPE at all times.
- DMSO is a potent solvent and can facilitate the absorption of chemicals through the skin. Avoid direct contact.
- Consult the Safety Data Sheet (SDS) for **JNJ-47965567** before use.

Stock Solution Calculations

To prepare stock solutions of a desired concentration, use the following formula:

Volume of DMSO (mL) = [Mass of **JNJ-47965567** (mg) / 488.64 (g/mol)] / [Desired Concentration (mol/L)] * 1000

The table below provides pre-calculated volumes for common concentrations.

Desired Concentration	Mass of JNJ-47965567	Required Volume of DMSO
1 mM	1 mg	2.046 mL
5 mg	10.23 mL	
10 mg	20.46 mL	
10 mM	1 mg	204.6 µL
5 mg	1.023 mL	
10 mg	2.046 mL	
50 mM	5 mg	204.6 µL
10 mg	409.2 µL	
100 mM	10 mg	204.6 µL

Calculations are based on a molecular weight of 488.64 g/mol . Always refer to the batch-specific molecular weight on the product's Certificate of Analysis if available.

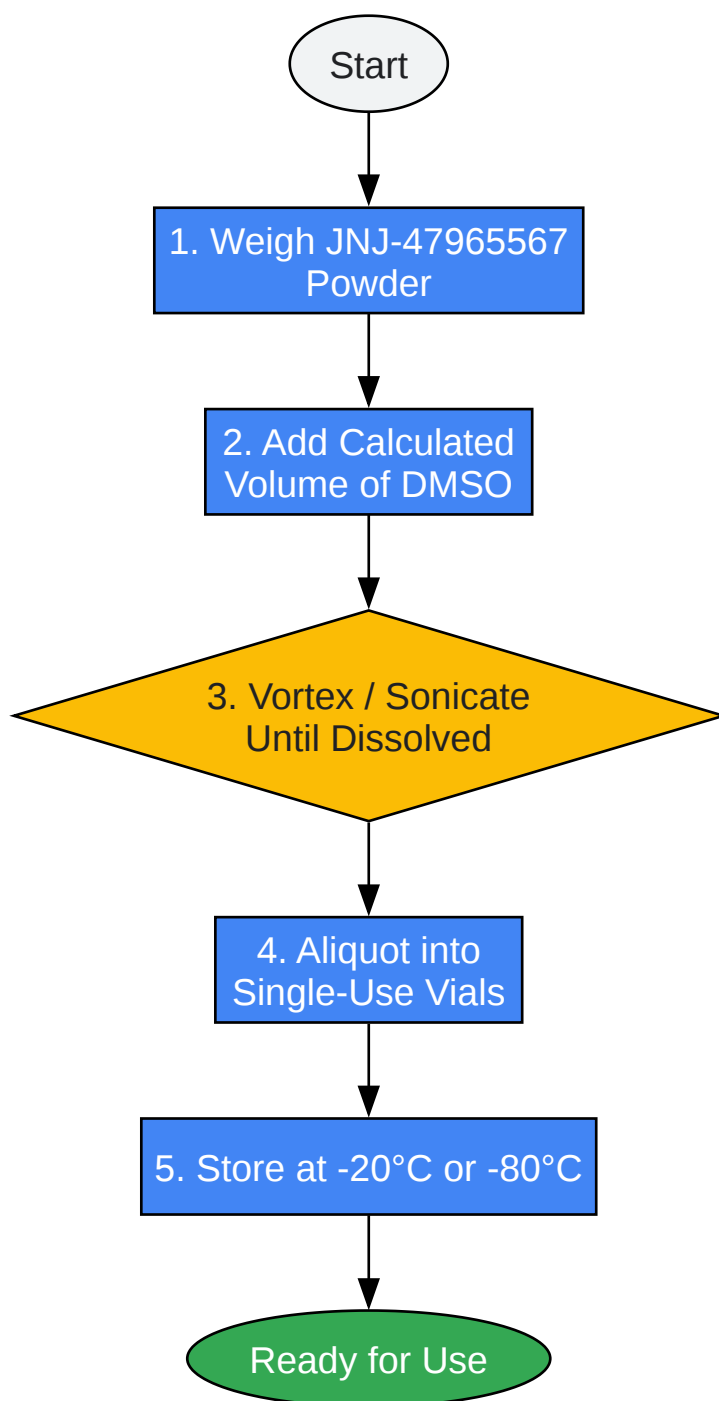
Step-by-Step Procedure

- **Equilibration:** Allow the vial of **JNJ-47965567** powder to equilibrate to room temperature before opening to prevent condensation.
- **Weighing:** Accurately weigh the desired amount of **JNJ-47965567** powder and place it into a sterile tube.
- **Solvent Addition:** Add the calculated volume of fresh, anhydrous DMSO to the tube containing the powder.
- **Dissolution:** Cap the tube securely and vortex thoroughly. If the compound does not fully dissolve, use a bath sonicator for 5-10 minutes.^[4] Visually inspect the solution to ensure

there are no visible particulates. Note: Hygroscopic DMSO can significantly reduce solubility; using a newly opened bottle is crucial.[\[2\]](#)[\[4\]](#)

- Aliquoting: To avoid repeated freeze-thaw cycles which can degrade the compound, divide the stock solution into smaller, single-use aliquots in sterile amber or light-protected cryovials.[\[4\]](#)
- Storage: Store the aliquots as recommended in Section 4.

Experimental Workflow Diagram



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Caption: Workflow for preparing **JNJ-47965567** stock solution.

Storage and Stability

Proper storage is essential to maintain the integrity and activity of **JNJ-47965567**.

Form	Storage Temperature	Stability Period	References
Powder	-20°C	Up to 3 years	[4]
+4°C	Up to 2 years	[4]	
Stock Solution in DMSO	-80°C	Up to 6 months	[4]
-20°C	Up to 1 month	[4]	

Note: It is strongly recommended to aliquot the stock solution to prevent product inactivation from repeated freeze-thaw cycles.[4] Always use the solution within the recommended time frame after preparation.

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